

Application Notes and Protocols for MPI-0441138

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MPI-0441138

CAS No.: 827030-33-1

Cat. No.: B1662966

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

MPI-0441138 is a potent small molecule inducer of apoptosis and cell growth inhibition. It has demonstrated significant anti-cancer activity in both in vitro and in vivo models, exhibiting low nanomolar efficacy in inducing caspase-3 activation and inhibiting cell proliferation in various cancer cell lines. Notably, **MPI-0441138** possesses excellent blood-brain barrier penetration, making it a promising candidate for the treatment of brain cancers. These application notes provide detailed experimental protocols for evaluating the biological activity of **MPI-0441138**, including its effects on cell proliferation, apoptosis induction, and in vivo tumor growth suppression.

Introduction

MPI-0441138, with the chemical name 2-chloro-N-(4-methoxyphenyl)-N-methylquinazolin-4-amine, is a novel compound identified for its potent ability to induce programmed cell death, or apoptosis, in cancer cells. This document outlines the key experimental procedures to

characterize the pharmacological effects of **MPI-0441138**, providing researchers with the necessary protocols to investigate its mechanism of action and therapeutic potential.

Physicochemical Properties

Property	Value
Chemical Name	2-chloro-N-(4-methoxyphenyl)-N-methylquinazolin-4-amine
Synonym	EP128265
CAS Number	827030-33-1
Molecular Formula	C ₁₆ H ₁₄ ClN ₃ O
Molecular Weight	299.8 g/mol
Solubility	Soluble in DMSO (10 mg/ml) and Ethanol (5 mg/ml)

In Vitro Efficacy Data

MPI-0441138 has shown potent activity against various human cancer cell lines. The half-maximal effective concentration (EC₅₀) for apoptosis induction and growth inhibition is summarized below.

Cell Line	Cancer Type	Apoptosis Induction (EC ₅₀)	Growth Inhibition (EC ₅₀)
T47D	Breast Cancer	2 nM	2 nM
HCT116	Colon Cancer	2 nM	2 nM

Experimental Protocols

Cell Proliferation Inhibition Assay

This protocol details the methodology to determine the growth-inhibitory effects of **MPI-0441138** on cancer cell lines.

Materials:

- Human cancer cell lines (e.g., T47D, HCT116)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- **MPI-0441138**
- Dimethyl sulfoxide (DMSO)
- 96-well microplates
- Cell viability reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay, Promega)
- Plate reader capable of measuring luminescence

Procedure:

- Cell Seeding:
 - Harvest and count cells.
 - Seed cells in a 96-well plate at a density of 2,500 cells per well in 100 μ L of complete culture medium.
 - Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare a 10 mM stock solution of **MPI-0441138** in DMSO.
 - Perform serial dilutions of the stock solution in complete culture medium to achieve the desired final concentrations (e.g., ranging from 0.1 nM to 10 μ M). The final DMSO concentration should not exceed 0.1%.
 - Add 100 μ L of the diluted compound solutions to the respective wells. Include wells with medium and 0.1% DMSO as a vehicle control.
- Incubation:

- Incubate the plate for 72 hours at 37°C in a 5% CO₂ incubator.
- Measurement of Cell Viability:
 - Equilibrate the plate and its contents to room temperature for 30 minutes.
 - Add 100 µL of CellTiter-Glo® reagent to each well.
 - Mix the contents for 2 minutes on an orbital shaker to induce cell lysis.
 - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
 - Measure the luminescence using a plate reader.
- Data Analysis:
 - Calculate the percentage of growth inhibition relative to the vehicle control.
 - Plot the percentage of inhibition against the log of the compound concentration.
 - Determine the EC₅₀ value using a non-linear regression analysis.

Apoptosis Induction Assay (Caspase-3 Activity)

This protocol describes the measurement of caspase-3 activation, a key indicator of apoptosis, in cells treated with **MPI-0441138**.

Materials:

- Human cancer cell lines (e.g., T47D, HCT116)
- Complete cell culture medium
- **MPI-0441138**
- DMSO
- 96-well microplates (white-walled for fluorescence)

- Caspase-3/7 Glo® Assay Kit (Promega)
- Plate reader capable of measuring fluorescence

Procedure:

- Cell Seeding and Treatment:
 - Follow steps 1 and 2 from the Cell Proliferation Inhibition Assay protocol.
- Incubation:
 - Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator.
- Caspase-3 Activity Measurement:
 - Equilibrate the plate to room temperature.
 - Add 100 µL of Caspase-Glo® 3/7 reagent to each well.
 - Gently mix the contents of the wells using a plate shaker at 300-500 rpm for 30 seconds.
 - Incubate the plate at room temperature for 1 to 2 hours, protected from light.
 - Measure the luminescence with a plate reader.
- Data Analysis:
 - Calculate the fold increase in caspase-3 activity relative to the vehicle control.
 - Plot the fold increase against the log of the compound concentration.
 - Determine the EC₅₀ value for caspase-3 activation.

In Vivo Tumor Growth Inhibition in a Xenograft Model

This protocol outlines the procedure to evaluate the in vivo efficacy of **MPI-0441138** in a mouse xenograft model.

Materials:

- Female athymic nude mice (6-8 weeks old)
- HCT116 or T47D human cancer cells
- Matrigel
- **MPI-0441138**
- Vehicle solution (e.g., 5% DMSO, 5% Tween 80, 90% saline)
- Calipers
- Animal balance

Procedure:

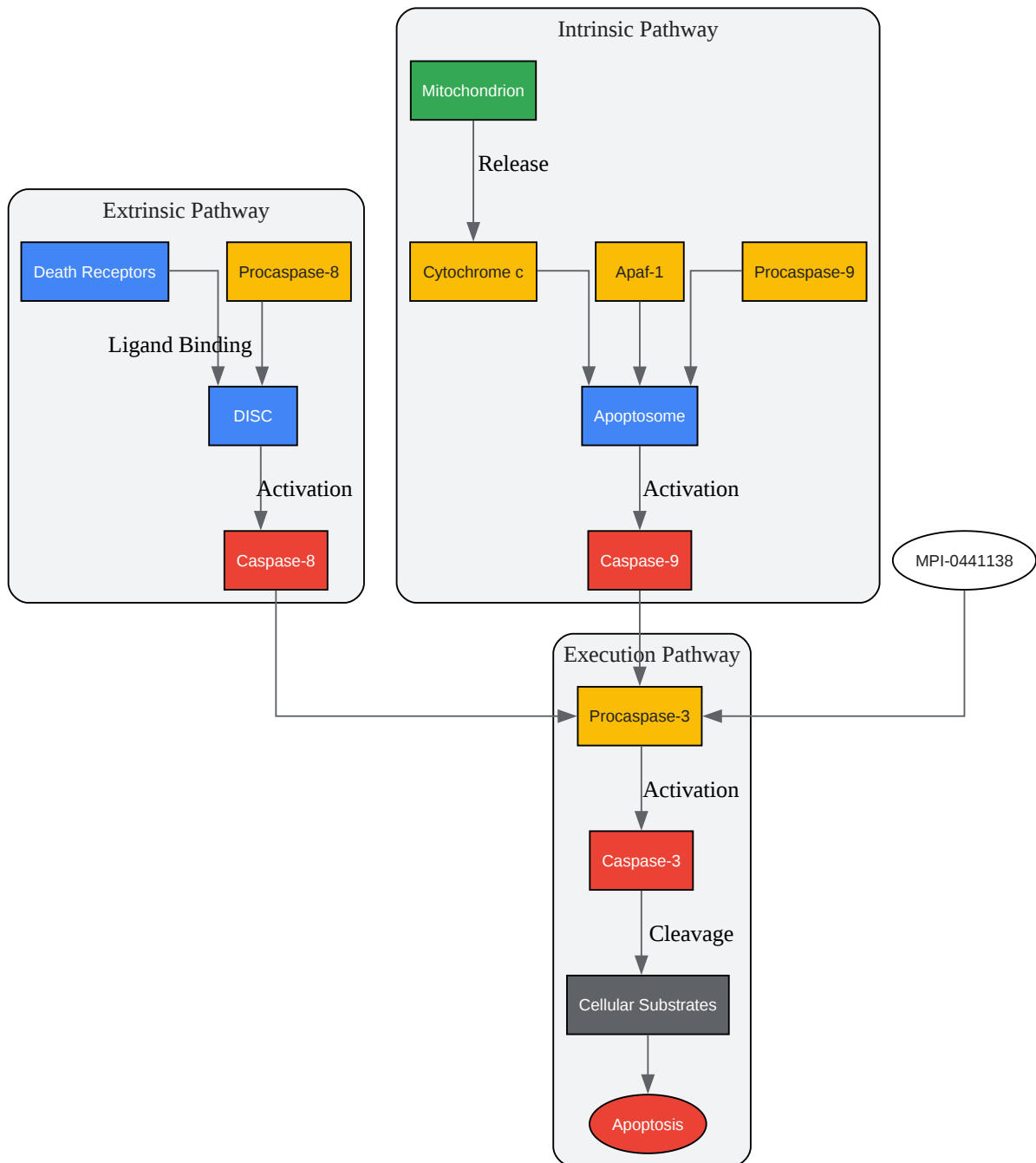
- Tumor Cell Implantation:
 - Harvest cancer cells and resuspend them in a 1:1 mixture of sterile PBS and Matrigel at a concentration of 5×10^7 cells/mL.
 - Subcutaneously inject 0.1 mL of the cell suspension (5×10^6 cells) into the right flank of each mouse.
- Tumor Growth and Grouping:
 - Monitor tumor growth by measuring the tumor dimensions with calipers every 2-3 days.
 - Calculate tumor volume using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
 - When tumors reach an average volume of 100-150 mm³, randomize the mice into treatment and control groups (n=8-10 mice per group).
- Compound Administration:
 - Prepare the dosing solution of **MPI-0441138** in the vehicle.

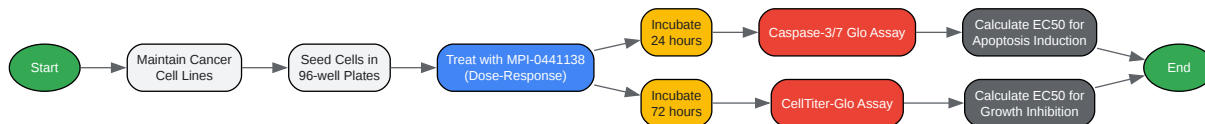
- Administer **MPI-0441138** to the treatment group via the desired route (e.g., intraperitoneal injection or oral gavage) at a predetermined dose and schedule (e.g., 50 mg/kg, daily for 14 days).
- Administer an equivalent volume of the vehicle solution to the control group.
- Monitoring:
 - Measure tumor volumes and body weights 2-3 times per week.
 - Observe the animals daily for any signs of toxicity.
- Endpoint and Data Analysis:
 - At the end of the study (e.g., day 14 or when tumors in the control group reach a predetermined size), euthanize the mice.
 - Excise the tumors and measure their final weight.
 - Calculate the percentage of tumor growth inhibition (% TGI) for the treated group compared to the control group.
 - Analyze the statistical significance of the differences in tumor volume and weight between the groups.

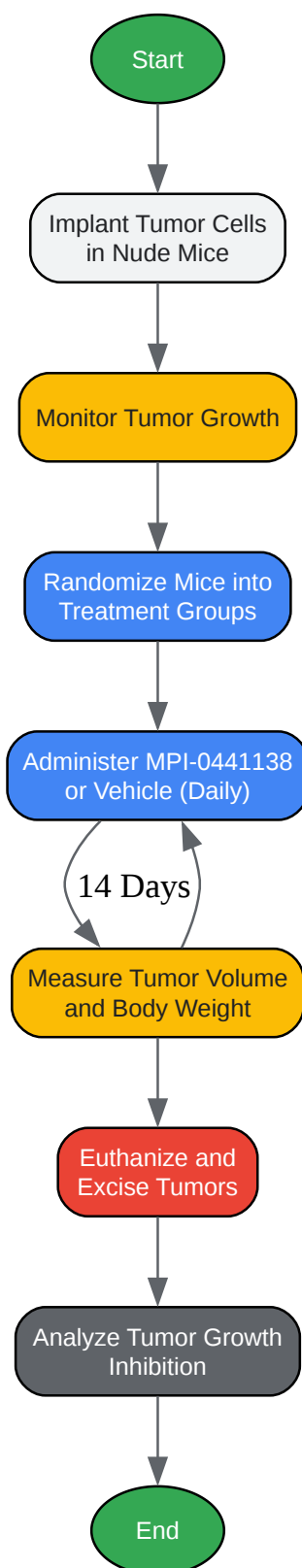
Signaling Pathway and Experimental Workflow

Diagrams

Caspase-3 Mediated Apoptosis Pathway







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for MPI-0441138]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662966/docs#application-notes-and-protocols-for-mpi-0441138>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)